

Application Notes and Protocols for Suzuki-Miyaura Coupling of 4-Bromopyrimidine

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Compound of Interest

Compound Name: 4-Bromopyrimidine

Cat. No.: B1314319

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Introduction

The Suzuki-Miyaura cross-coupling reaction is a powerful and versatile method for the formation of carbon-carbon bonds, widely employed in the synthesis of complex organic molecules, including active pharmaceutical ingredients (APIs). Pyrimidine moieties are crucial structural motifs in a vast array of biologically active compounds and approved drugs. The functionalization of the pyrimidine ring via cross-coupling reactions is therefore of significant interest to medicinal chemists and drug development professionals for the synthesis of novel therapeutic agents.

This document provides a detailed protocol and application notes for the Suzuki-Miyaura coupling of **4-bromopyrimidine** with various boronic acids. The information presented is collated from established literature procedures for similar heteroaryl halides and is intended to serve as a comprehensive guide for researchers in the field.

Reaction Principle

The Suzuki-Miyaura coupling reaction involves a catalytic cycle with a palladium complex. The generally accepted mechanism consists of three key steps: oxidative addition of the aryl halide to the Pd(0) catalyst, transmetalation of the organoboron species to the palladium complex, and reductive elimination to form the desired biaryl product and regenerate the Pd(0) catalyst. The

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